

# Safety and handling precautions for Methyl 3-(3-bromophenyl)propanoate

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name:	Methyl 3-(3-bromophenyl)propanoate
Cat. No.:	B121748

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An In-depth Technical Guide on the Safety and Handling of **Methyl 3-(3-bromophenyl)propanoate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Methyl 3-(3-bromophenyl)propanoate** (CAS No. 151583-29-8), a compound often utilized in organic synthesis and drug discovery. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **Methyl 3-(3-bromophenyl)propanoate** is presented below. This data is essential for the safe design of experiments and for understanding the substance's behavior under various conditions.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>11</sub> BrO <sub>2</sub>	[1][2]
Molecular Weight	243.10 g/mol	[1]
Appearance	Liquid	
Density	1.382 g/mL at 25 °C	
Boiling Point	287.3 ± 15.0 °C at 760 mmHg	[3][4]
Flash Point	127.5 ± 20.4 °C	[3]
Refractive Index	n <sub>20/D</sub> 1.540	
Water Solubility	No data available	
LogP	3.03	[3]

## Hazard Identification and Classification

**Methyl 3-(3-bromophenyl)propanoate** is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Hazard Statement	GHS Pictogram	Signal Word
Acute toxicity, oral	H302: Harmful if swallowed	центр	Warning
Skin corrosion/irritation	H315: Causes skin irritation	центр	Warning
Serious eye damage/eye irritation	H319: Causes serious eye irritation	центр	Warning
Specific target organ toxicity, single exposure; Respiratory tract irritation	H335: May cause respiratory irritation	центр	Warning

Data sourced from PubChem.[1]

## Safe Handling and Storage

Proper handling and storage procedures are paramount to minimizing risks associated with **Methyl 3-(3-bromophenyl)propanoate**.

## Personal Protective Equipment (PPE)

When handling this compound, the following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.[\[5\]](#)
- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and disposed of properly after use.[\[5\]](#)
- Skin and Body Protection: A lab coat or a chemical-resistant suit should be worn.[\[5\]](#)
- Respiratory Protection: If working in a poorly ventilated area or if aerosols may be generated, a NIOSH-approved respirator with an appropriate cartridge should be used.[\[6\]](#)

## Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[7\]](#)
- Eyewash stations and safety showers must be readily accessible in the immediate work area.[\[8\]](#)

## Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[9\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.[\[10\]](#)
- Keep away from sources of ignition.[\[9\]](#)

## Emergency Procedures

In the event of an emergency, follow these first-aid measures and seek immediate medical attention.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[9]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[9]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.[9]

## Experimental Protocol: Safe Handling Workflow

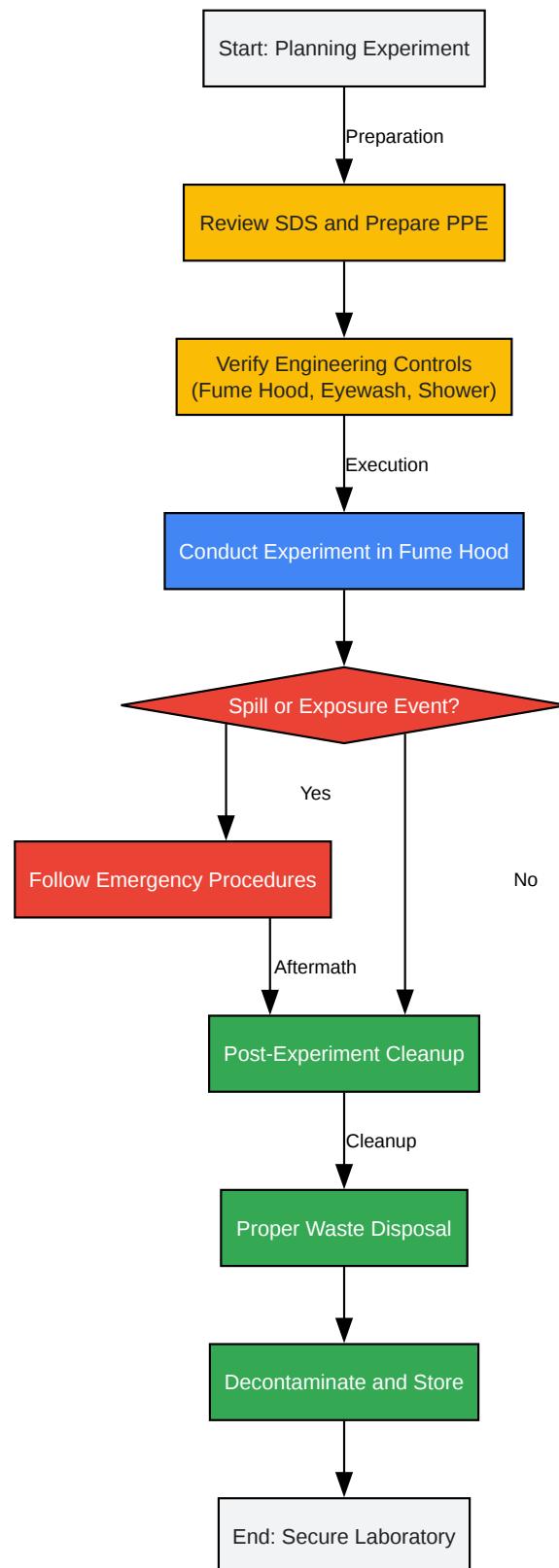
The following generalized protocol outlines the key steps for safely handling **Methyl 3-(3-bromophenyl)propanoate** in a research setting.

- Pre-Experiment Preparation:
  - Review the Safety Data Sheet (SDS) for **Methyl 3-(3-bromophenyl)propanoate**.
  - Ensure all necessary PPE is available and in good condition.
  - Verify that the chemical fume hood, eyewash station, and safety shower are operational.
  - Prepare all necessary equipment and reagents for the experiment.
- Handling and Use:
  - Don the appropriate PPE before handling the chemical.

- Conduct all manipulations of the compound within a certified chemical fume hood.
- Avoid generating aerosols or dust.
- Use compatible labware and equipment.
- Post-Experiment Procedures:
  - Properly label and store any remaining **Methyl 3-(3-bromophenyl)propanoate** according to the storage guidelines.
  - Decontaminate all work surfaces and equipment.
  - Dispose of all waste (including empty containers and contaminated PPE) in accordance with institutional and local regulations for hazardous waste.
  - Remove PPE in the correct order to avoid self-contamination and wash hands thoroughly.

## Visualization of Safe Handling Workflow

The following diagram illustrates the logical flow of the safe handling protocol for **Methyl 3-(3-bromophenyl)propanoate**.

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Caption: Workflow for the safe handling of **Methyl 3-(3-bromophenyl)propanoate**.

This guide is intended to provide a comprehensive overview of the safety and handling precautions for **Methyl 3-(3-bromophenyl)propanoate**. It is not a substitute for a thorough understanding of the specific hazards and procedures relevant to your particular experimental setup. Always consult the most up-to-date Safety Data Sheet and your institution's safety guidelines before commencing any work with this chemical.

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- To cite this document: BenchChem. [Safety and handling precautions for Methyl 3-(3-bromophenyl)propanoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b121748#safety-and-handling-precautions-for-methyl-3-(3-bromophenyl)propanoate]

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